

Technical Guide: 2-Bromononane (CAS: 2216-35-5)

5) Safety Data and Handling Protocols

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Compound of Interest

Compound Name: 2-Bromononane

Cat. No.: B1329715

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **2-Bromononane** (CAS: 2216-35-5). The information is compiled from various safety data sheets and chemical databases to ensure researchers and laboratory personnel can work safely and effectively with this compound. **2-Bromononane** is a haloalkane used in organic synthesis as an alkylating agent and in the preparation of various chemical intermediates.^[1]

Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. The following table summarizes the key quantitative data for **2-Bromononane**.

Property	Value	Source
CAS Number	2216-35-5	[2] [3]
Molecular Formula	C ₉ H ₁₉ Br	[1] [2] [4]
Molecular Weight	207.15 g/mol	[2] [5]
Appearance	Colorless to pale yellow liquid	[1] [3] [6]
Boiling Point	208 - 212.3 °C	[2] [3] [7]
Density	1.081 - 1.1 g/cm ³	[2] [8]
Flash Point	~63.5 °C (Note: Some sources report no data)	[2]
Refractive Index	1.4505 - 1.4555 @ 20°C	[2] [6]
Vapor Pressure	0.3 ± 0.4 mmHg @ 25°C	[2]
Water Solubility	Insoluble / Immiscible	[1] [7]
Log P (octanol/water)	4.130	[9]

Hazard Identification and Classification

According to the Globally Harmonized System (GHS), **2-Bromononane** is classified with the following hazards. It is important to note that some suppliers may not classify this chemical as hazardous under OSHA's 2012 standard, so users should always consult the specific SDS provided with their product and handle it with care.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Aquatic Hazard, Long-Term	4	H413: May cause long lasting harmful effects to aquatic life

- Signal Word: Warning[\[4\]](#)[\[5\]](#)[\[8\]](#)
- GHS Pictogram: pictogram GHS07[\[8\]](#)

Handling and Storage Precautions

Adherence to proper handling and storage protocols is essential for laboratory safety.

Safe Handling Practices:

- Ventilation: Use only in a well-ventilated area or under a chemical fume hood.[3][10]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or glasses conforming to OSHA or European standards.[3][10]
 - Skin Protection: Wear appropriate protective gloves and clothing (e.g., a lab coat) to prevent skin exposure.[3][7]
- Hygiene: Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in the work area.[4] Avoid contact with skin, eyes, and clothing, and prevent ingestion and inhalation.[7]

Storage Requirements:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][7]
- Store away from heat, sparks, open flames, and other sources of ignition.[10]
- Store at ambient temperatures.[4]
- Incompatible with strong oxidizing agents.[10]

Emergency Procedures

In the event of an emergency, follow these established first aid and spill response protocols.

First Aid Measures:

Exposure Route	First Aid Protocol	Source
Eye Contact	Rinse immediately and thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.	[3][7]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention if symptoms occur.	[3][7]
Inhalation	Remove the victim to fresh air. If symptoms occur, get medical attention. If not breathing, give artificial respiration.	[3][7][10]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Call a POISON CENTER or doctor if you feel unwell.	[3][4][7]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use extinguishing measures appropriate for the surrounding environment, such as water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[7][10]
- Hazardous Combustion Products: Thermal decomposition can release irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide gas. [7][10]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[3][7][10]

Accidental Release Measures:

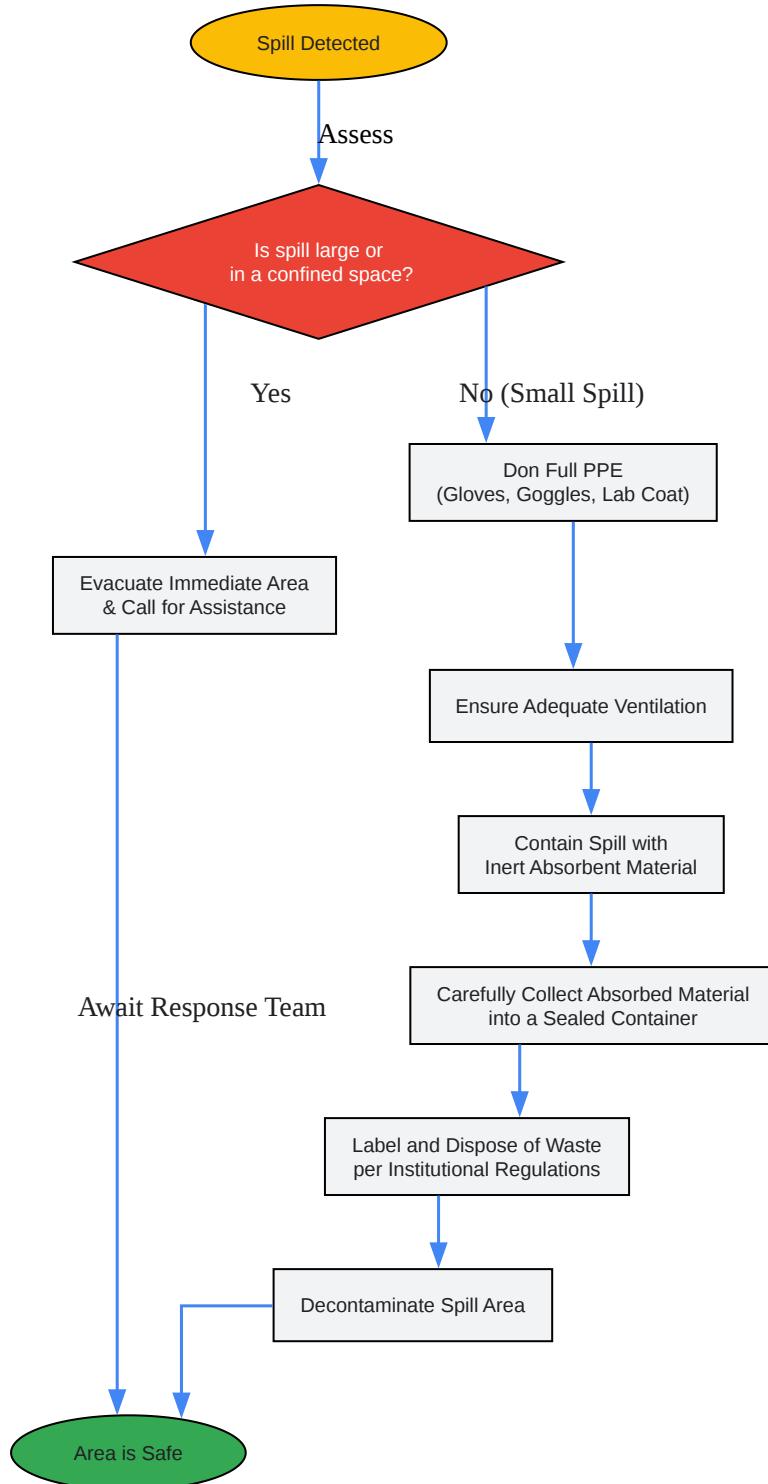
- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[3][7]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[3][4][7]
- Containment and Cleanup: For small spills, absorb with an inert material (e.g., sand, vermiculite), then sweep or shovel the material into a suitable, sealed container for disposal. [3][7][11]

Experimental Protocols

Safety Data Sheets typically do not provide detailed experimental methodologies for the determination of physical and chemical properties. These tests are performed by manufacturers according to standardized guidelines, such as those from the OECD or ASTM. For instance, the purity or assay value is commonly determined using Gas Chromatography (GC), and the refractive index is measured with a refractometer at a specified temperature.[6]

Visualized Workflow: Spill Response

The following diagram outlines the logical workflow for responding to an accidental spill of **2-Bromononane** in a laboratory setting.

[Click to download full resolution via product page](#)Workflow for Handling a **2-Bromononane** Spill.

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